

Essential Safety and Operational Guidance for 4-Hydroxy-4'-nitrostilbene

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Compound of Interest

Compound Name: 4-Hydroxy-4'-nitrostilbene

Cat. No.: B095468

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Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling **4-Hydroxy-4'-nitrostilbene**. This compound is classified as a skin, eye, and respiratory irritant.^{[1][2][3][4]} The following provides immediate safety, logistical, and disposal information for the proper handling of this chemical.

Hazard Identification and Personal Protective Equipment

Signal Word: Warning^{[1][2][4]}

Hazard Statements:

- Causes skin irritation.^{[1][2][3][4]}
- Causes serious eye irritation.^{[1][2][3][4]}
- May cause respiratory irritation.^{[1][2][3][4]}

To mitigate these risks, the following personal protective equipment (PPE) is mandatory.

PPE Category	Required Equipment	Specification
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Must satisfy EU Directive 89/686/EEC and the standard EN 374.[5]
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US).[5]
Skin and Body Protection	Protective clothing	To prevent skin exposure.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use if exposure limits are exceeded or if irritation is experienced.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls and Preparation:

- Ensure adequate ventilation.[1][5] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Verify that eyewash stations and safety showers are in close proximity to the workstation.[1]
- Inspect all PPE for integrity before use.

2. Handling the Compound:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2][4]
- Do not get in eyes, on skin, or on clothing.[1][2]
- Wash hands and any exposed skin thoroughly after handling.[1][2][4]
- Avoid dust formation.[1]

3. Storage:

- Store in a well-ventilated place.[1][2][4]
- Keep the container tightly closed.[1][2][4]
- Store in a dry, cool place.[1]
- Store locked up.[1][4]

4. Accidental Release Measures:

- Evacuate personnel to safe areas.[5]
- Wear appropriate PPE.[5]
- Avoid dust formation.[5]
- Sweep up and shovel the material into suitable, closed containers for disposal.[1]

5. First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][2][4]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2][4]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1][2][4]
- If swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[2]

Disposal Plan

All waste containing **4-Hydroxy-4'-nitrostilbene** must be treated as hazardous waste.

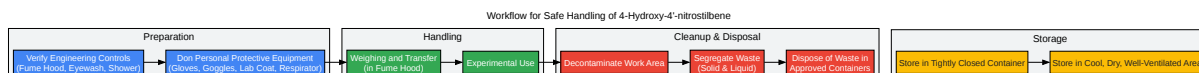
- Dispose of contents and container to an approved waste disposal plant.[1][2][3][4]

- Do not release into the environment.[1]
- Contaminated packaging should be triple rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[5]

Quantitative Data Summary

Property	Value
Molecular Formula	C14H11NO3
Molecular Weight	241.24 g/mol
Appearance	Orange solid[2]
Melting Point	207-209°C[6]
Boiling Point	389.8±11.0 °C (Predicted)[6]
Density	1.318±0.06 g/cm3 (Predicted)[6]

Experimental Workflow



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